

# Personal protective equipment for handling (Z)-SU5614

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## Compound of Interest

Compound Name: (Z)-SU5614

Cat. No.: B1684612

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## Essential Safety and Handling Guide for (Z)-SU5614

**(Z)-SU5614**, a multi-kinase inhibitor, requires careful handling in a laboratory setting to ensure the safety of researchers and the environment. This guide provides essential information on personal protective equipment (PPE), handling procedures, storage, and disposal.

### Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure to **(Z)-SU5614**. The following table summarizes the recommended PPE for handling this compound.

Body Part	Recommended Protection	Specifications
Eyes	Safety Glasses with Side Shields	Ensure compliance with EN166 (EU) or NIOSH (US) standards.
Hands	Chemical-Resistant Gloves	Neoprene or nitrile rubber gloves are suitable. Dispose of contaminated gloves after use.
Body	Laboratory Coat	A standard lab coat should be worn to protect street clothing.
Respiratory	Dust Mask or Respirator	Use a dust mask for handling small quantities. For larger amounts or when generating dust, a NIOSH-approved respirator with a P95 (US) or P1 (EN 143) particle filter is recommended.

## Safe Handling and Operational Plan

Adherence to a strict operational plan is crucial for minimizing risks associated with **(Z)-SU5614**.

### Engineering Controls:

- Handle the compound in a well-ventilated area.
- The use of a chemical fume hood is recommended, especially when working with the solid form or preparing solutions.

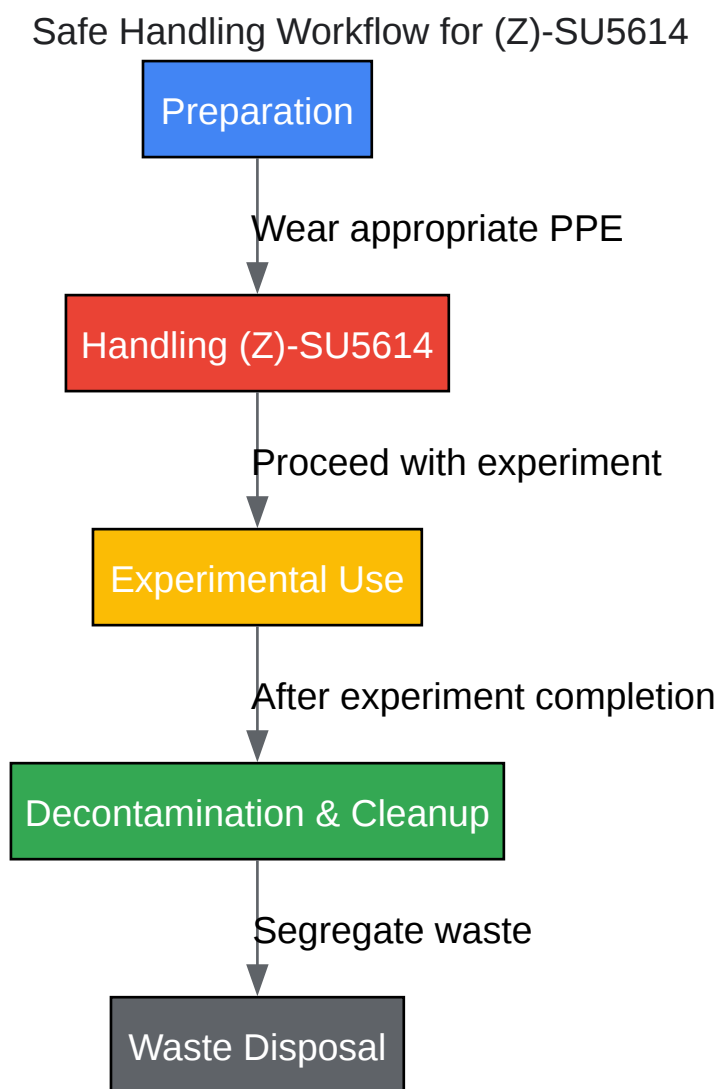
### Personal Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.

- Wash hands thoroughly after handling the compound.

Experimental Workflow:

The following diagram illustrates a safe workflow for handling **(Z)-SU5614** in a research setting.



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*Safe Handling Workflow for **(Z)-SU5614***

## Storage and Disposal

Proper storage and disposal are critical to maintain the integrity of the compound and prevent environmental contamination.

#### Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperatures are -20°C for the solid form and -80°C for solutions in solvents like DMSO.<sup>[1]</sup>

#### Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the compound to enter drains or waterways, as it is very toxic to aquatic life with long-lasting effects.<sup>[2]</sup>
- Contaminated packaging should be disposed of in the same manner as the unused product.

## First Aid Measures

In case of accidental exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Skin Contact	Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

This guide is intended to provide essential safety information. Researchers should always consult the full Safety Data Sheet (SDS) for **(Z)-SU5614** before use and be familiar with their institution's specific safety protocols.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SU5614|1055412-47-9|MSDS [dcchemicals.com]
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